

# Tolinapant XIAP binding affinity compared to competitors

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## Compound Focus: Tolinapant

CAS No.: 1799328-86-1

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## Tolinapant Binding Affinity

The following table summarizes the known binding affinity data for **Tolinapant**, as reported in the scientific literature [1]:

Target	Assay Type	Reported IC <sub>50</sub> (nM)
ciAP1	Cell-free assay	12 nM
ciAP2	Cell-free assay	12 nM
XIAP	Cell-free assay	40 nM

### Key Characteristics of Tolinapant [2] [1] [3]:

- **Dual Antagonist:** It is a balanced, dual antagonist of cellular IAPs (ciAP1/2) and XIAP.
- **Non-Peptidomimetic:** It is a novel, non-peptidomimetic IAP antagonist, discovered utilizing fragment-based drug design.
- **Orally Bioavailable:** It can be administered orally.

## Experimental Context

For the key experiments cited, here are the methodologies and contexts.

#### Binding Affinity Measurement [1]:

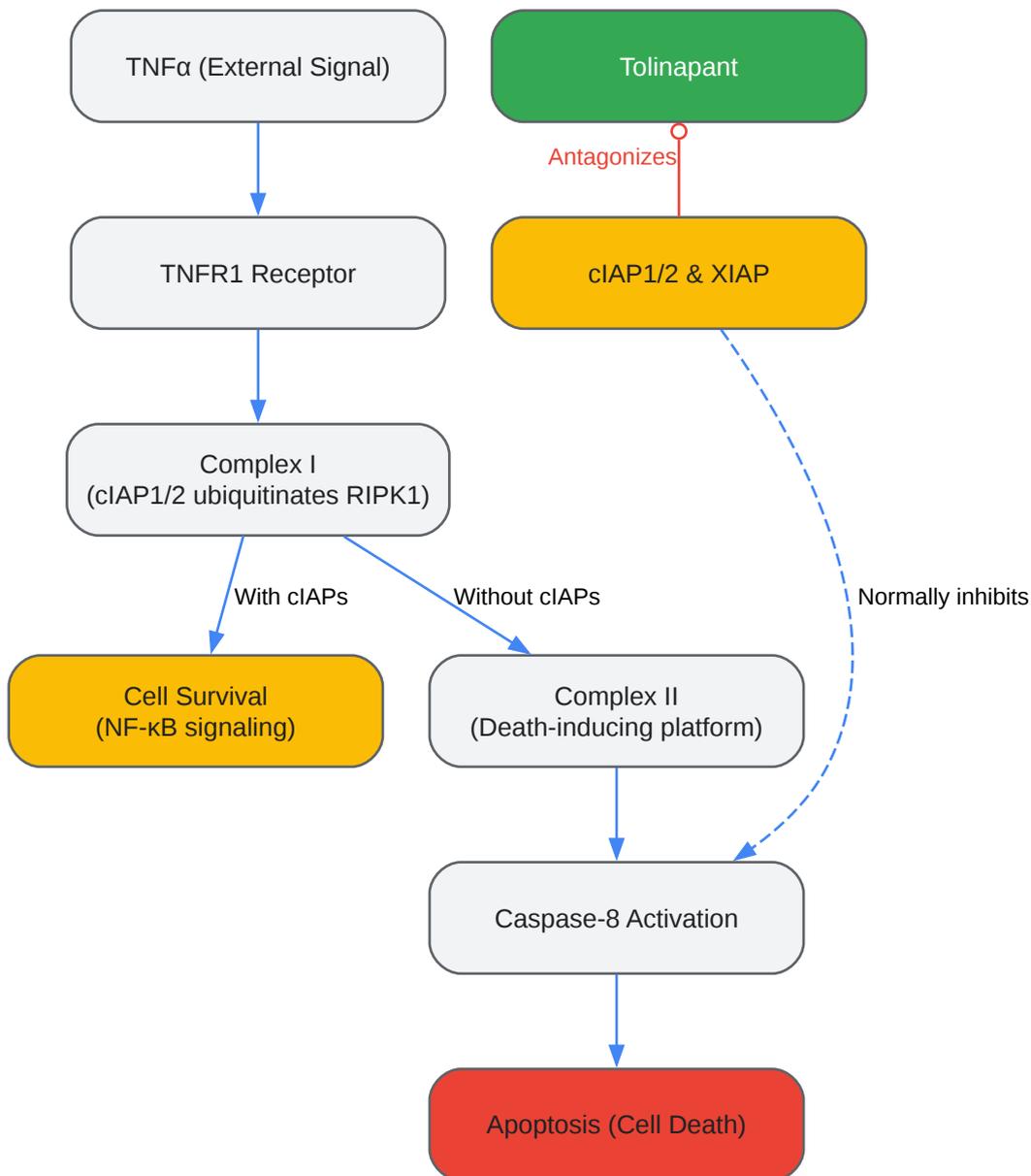
- **Protocol:** The half-maximal inhibitory concentration (IC<sub>50</sub>) values for **Tolinapant** were determined in **cell-free assays**. These experiments measured the compound's potency in inhibiting the interaction between a SMAC-derived peptide and the BIR3 domains of XIAP and cIAP1.
- **Significance:** Cell-free binding assays directly demonstrate a drug's ability to engage its intended target, which is a crucial first step in development.

#### Functional Cellular Assay [2]:

- **Protocol:** In a cellular context, **Tolinapant** was evaluated across a panel of 36 cancer cell lines. Cells were treated with a range of **Tolinapant** concentrations (0.0005–10 µmol/L) alone and in combination with TNFα (1 ng/mL) for 72 hours. Cell viability was then assessed using a CellTitreGlo assay.
- **Significance:** This functional assay shows that **Tolinapant**'s target engagement in cells can lead to apoptosis (programmed cell death), especially in the context of an inflammatory signal (TNFα) that mimics the tumor microenvironment.

## Mechanism of Action Overview

The following diagram illustrates the mechanism by which **Tolinapant** and other IAP antagonists promote cancer cell death.



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## References

1. Tolinapant (ASTX660) | IAP antagonist | Mechanism [selleckchem.com]

2. Clinical Positioning of the IAP Antagonist Tolinapant ... [pmc.ncbi.nlm.nih.gov]

3. Tolinapant (ASTX660) | cIAP/XIAP Antagonist [medchemexpress.com]

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